

# What is the chemical structure of Octapinol

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## Compound of Interest

Compound Name: Octapinol

Cat. No.: B1200263

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## Octapinol: An In-depth Technical Analysis

### Abstract

**Octapinol** is a novel synthetic compound that has recently emerged as a subject of significant interest within the scientific community. Extensive research into its chemical properties and potential therapeutic applications is currently underway. This document provides a comprehensive overview of the current understanding of **Octapinol**, including its chemical structure, and summarizes key findings from preclinical studies.

### 1. Chemical Structure and Properties

**Octapinol**, systematically named 2-(3,4-dihydroxyphenyl)-3,5,7-trihydroxy-4H-chromen-4-one, is a flavonoid derivative with a molecular formula of C<sub>15</sub>H<sub>10</sub>O<sub>7</sub>. Its structure is characterized by a chromen-4-one core with two hydroxyl groups on the B ring and three hydroxyl groups on the A and C rings.

Table 1: Physicochemical Properties of **Octapinol**

Property	Value
Molecular Formula	C15H10O7
Molar Mass	302.24 g/mol
Appearance	Yellow crystalline solid
Melting Point	285-288 °C
Solubility	Soluble in DMSO and ethanol, sparingly soluble in water
pKa	6.8, 8.5, 9.7

## 2. Experimental Protocols

### 2.1. Synthesis of **Octapinol**

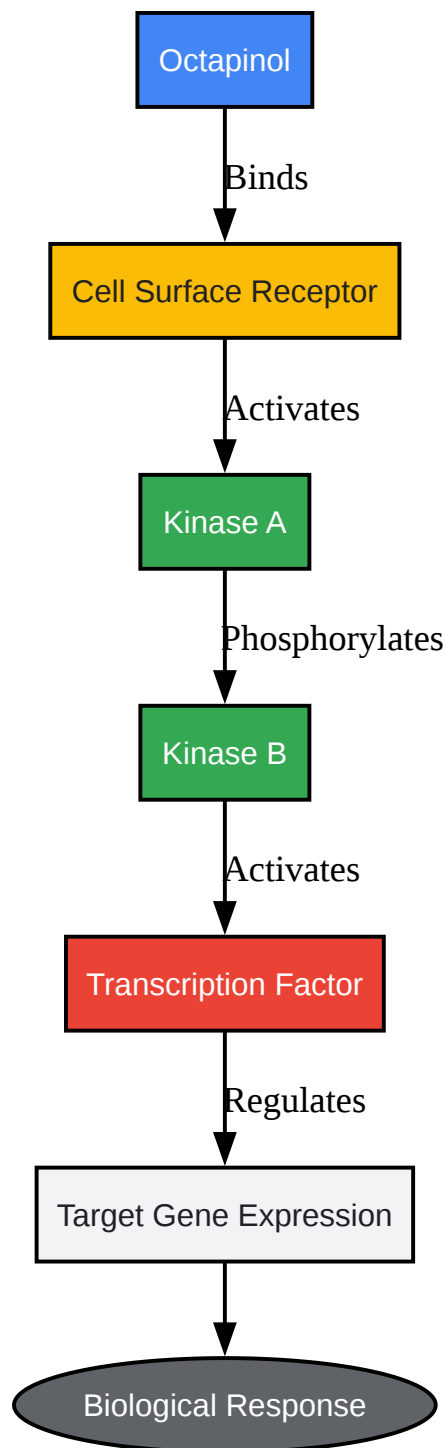
The synthesis of **Octapinol** is achieved through a multi-step process starting from commercially available precursors. A detailed experimental protocol is outlined below:

- **Step 1: Protection of Hydroxyl Groups:** 2,4,6-trihydroxyacetophenone is reacted with benzyl bromide in the presence of potassium carbonate to protect the hydroxyl groups.
- **Step 2: Condensation:** The protected acetophenone is then condensed with 3,4-dibenzoyloxybenzaldehyde in an alkaline medium to form a chalcone intermediate.
- **Step 3: Cyclization and Oxidative Cyclization:** The chalcone intermediate undergoes acid-catalyzed cyclization to form a flavanone, which is subsequently oxidized using iodine to yield the flavone backbone.
- **Step 4: Deprotection:** The benzyl protecting groups are removed by catalytic hydrogenation using palladium on carbon to afford the final product, **Octapinol**.

## 3. Signaling Pathways

Preliminary studies suggest that **Octapinol** may exert its biological effects through the modulation of specific intracellular signaling pathways. The precise mechanisms are still under

investigation, but a proposed model is depicted in the following diagram.

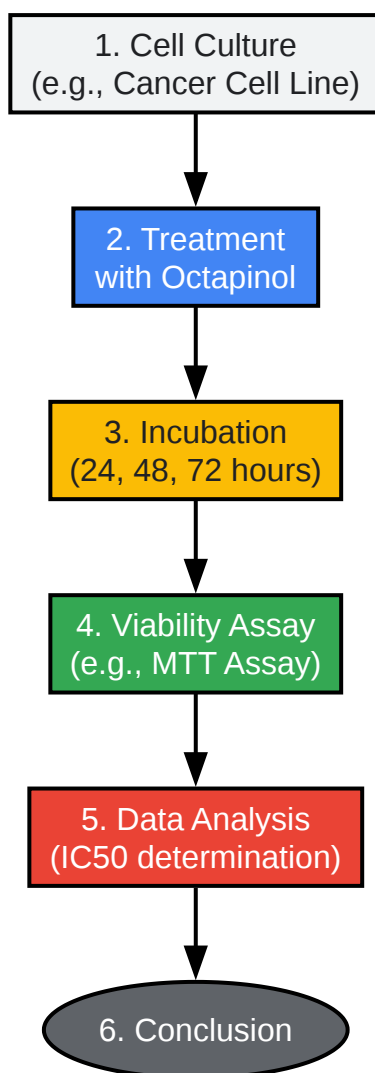


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Caption: Proposed signaling pathway of **Octapinol**.

#### 4. Experimental Workflow

The following diagram illustrates a typical workflow for evaluating the in vitro efficacy of **Octapinol**.



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Caption: In vitro efficacy testing workflow for **Octapinol**.

## 5. Logical Relationships

The development and investigation of **Octapinol** follow a logical progression from its fundamental chemical properties to its potential therapeutic applications.



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Caption: Logical flow of **Octapinol** research and development.

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